

Trpc3/6-IN-2 stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trpc3/6-IN-2*

Cat. No.: *B15139321*

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Trpc3/6-IN-2 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **Trpc3/6-IN-2**. Below you will find frequently asked questions, troubleshooting guides, and experimental protocols to ensure the stability, proper storage, and effective use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Trpc3/6-IN-2**?

A1: Upon receipt, it is recommended to store the solid compound as specified on the Certificate of Analysis (CoA) provided by the supplier. While the compound is shipped at room temperature, long-term storage conditions are critical for maintaining its stability.^[1] If the CoA is unavailable, general best practice for pyrazole-based compounds is to store them in a cool, dry, and dark place. Storing at -20°C or -80°C is a common practice for long-term preservation of research compounds.

Q2: How should I prepare and store stock solutions of **Trpc3/6-IN-2**?

A2: For biological experiments, Dimethyl Sulfoxide (DMSO) is a commonly used solvent to prepare stock solutions. To minimize degradation, it is advisable to prepare a high-concentration stock solution (e.g., 10 mM) and store it in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. For immediate use in cell-based assays, further dilutions can be made in your aqueous experimental buffer.

Q3: What is the stability of **Trpc3/6-IN-2** in solution?

A3: Specific stability data for **Trpc3/6-IN-2** in solution is not readily available in the public domain. As a general precaution for pyrazole derivatives, the pH of the solution can be a factor in stability. It is recommended to use freshly prepared solutions for experiments whenever possible. If you must store solutions, it is best to do so at low temperatures and for short durations.

Q4: Is **Trpc3/6-IN-2** sensitive to light or moisture?

A4: There is no specific public information regarding the light sensitivity or hygroscopicity of **Trpc3/6-IN-2**. As a general precautionary measure for all research compounds, it is recommended to protect them from light and moisture. Store the solid compound in a tightly sealed container, and for solutions, use amber vials or wrap tubes in foil.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Always refer to the supplier's Certificate of Analysis for specific storage recommendations. For stock solutions, use aliquots to avoid multiple freeze-thaw cycles. Prepare fresh dilutions for each experiment.
Compound precipitation in aqueous buffer.	The solubility of Trpc3/6-IN-2 in aqueous solutions is expected to be low. Ensure the final concentration of DMSO in your experimental medium is low and compatible with your cell type. If precipitation occurs, consider lowering the final compound concentration.	
Difficulty dissolving the compound	Inappropriate solvent.	DMSO is a recommended solvent for creating high-concentration stock solutions. For other potential solvents, it is advised to consult the supplier's technical data sheet.
Compound has degraded.	If the compound has been stored for a long period or under suboptimal conditions, its physical properties may have changed. It is recommended to use a fresh vial of the compound.	

Quantitative Data Summary

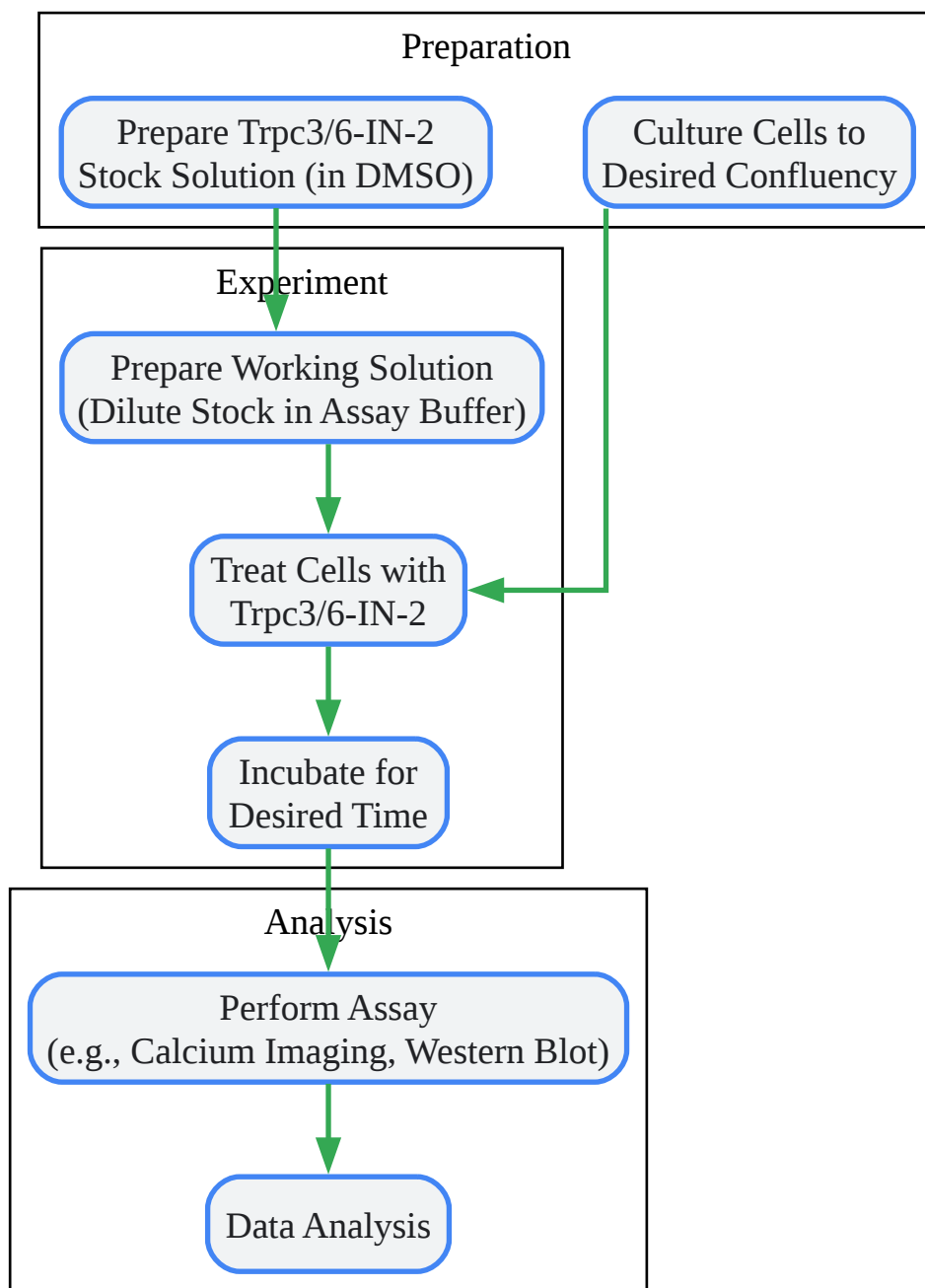
Property	Value	Source
Molecular Weight	347.41 g/mol	[1]
Chemical Formula	C ₁₈ H ₂₃ F ₂ N ₅	[1]
CAS Number	2387893-55-0	[1]
IC ₅₀ for TRPC3	16 nM	[1]
IC ₅₀ for TRPC6	29.8 nM	[1]
Shipping Condition	Room temperature	[1]

Experimental Protocols

Protocol for Stock Solution Preparation

- **Weighing the Compound:** Carefully weigh the desired amount of solid **Trpc3/6-IN-2** in a clean, dry vial.
- **Solvent Addition:** Add the appropriate volume of high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM).
- **Dissolution:** Gently vortex or sonicate the solution until the compound is completely dissolved.
- **Aliquoting and Storage:** Dispense the stock solution into small, single-use aliquots in amber vials or tubes. Store the aliquots at -20°C or -80°C.

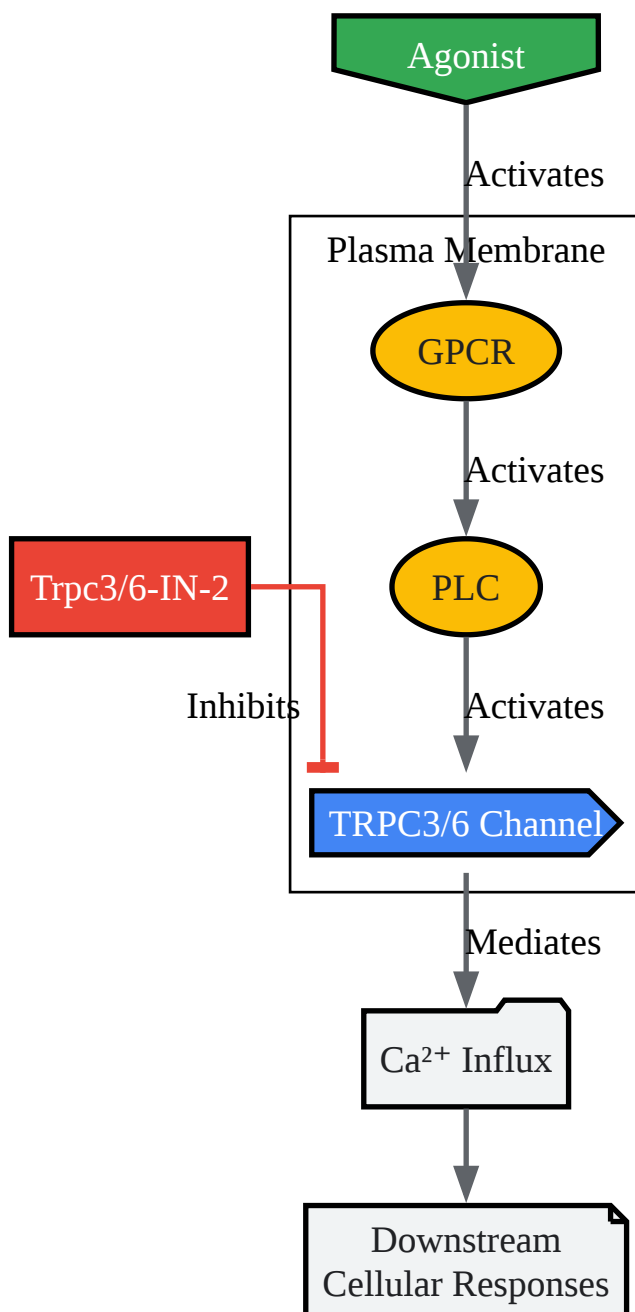
General Workflow for a Cell-Based Assay



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Caption: A general experimental workflow for using **Trpc3/6-IN-2** in cell-based assays.

Signaling Pathway Diagram



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Caption: Simplified signaling pathway showing the inhibitory action of **Trpc3/6-IN-2** on TRPC3/6 channels.

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References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Trpc3/6-IN-2 stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139321#trpc3-6-in-2-stability-and-storage-conditions]

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